

4-Iodo-1H-pyrazole-3-acetonitrile: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: 2-(4-Iodo-1H-pyrazol-3-yl)acetonitrile

Cat. No.: B11800913

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Executive Summary

4-Iodo-1H-pyrazole-3-acetonitrile is a specialized heterocyclic building block used primarily in the development of small-molecule kinase inhibitors (e.g., JAK, Src, and BCR-ABL inhibitors). It serves as a critical "bifunctional scaffold" in medicinal chemistry:

- The C4-Iodo position: Acts as a highly reactive handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), allowing the attachment of aryl or heteroaryl pharmacophores.
- The C3-Acetonitrile group: Provides a versatile handle for further derivatization (e.g., hydrolysis to amides/acids, reduction to ethylamines) or acts as a polar interaction motif in ATP-binding pockets.

Note on Commercial Availability: Unlike common reagents, this compound is frequently generated in situ or synthesized on-demand due to its specific utility and potential stability profiles. It is best sourced as a custom synthesis product or prepared from its commercially available precursor, 1H-pyrazole-3-acetonitrile (CAS 6016-13-3).

Chemical Identity & Specifications

Property	Specification
Compound Name	4-Iodo-1H-pyrazole-3-acetonitrile
Systematic Name	2-(4-iodo-1H-pyrazol-3-yl)acetonitrile
Precursor CAS	6016-13-3 (for 1H-pyrazole-3-acetonitrile)
Molecular Formula	C ₅ H ₄ IN ₃
Molecular Weight	233.01 g/mol
Structure	Pyrazole ring substituted at C3 with -CH ₂ CN and at C4 with -I
Physical State	Off-white to pale yellow solid (typical)
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
Acidity (pKa)	~13 (NH of pyrazole)

Synthesis & Manufacturing Protocol

Core Logic: Regioselective Iodination

The synthesis relies on the Electrophilic Aromatic Substitution (SEAr) of the pyrazole ring. The C4 position of the pyrazole ring is the most electron-rich and nucleophilic site, making it the preferred target for electrophilic iodination.

Why N-Iodosuccinimide (NIS)? While molecular iodine (I₂) can be used, NIS is preferred for this substrate because:

- **Milder Conditions:** Avoids the need for strong oxidants (like nitric acid) that could hydrolyze the sensitive nitrile group.
- **Ease of Workup:** Succinimide byproduct is water-soluble and easily removed.
- **High Regioselectivity:** Exclusively targets the C4 position without over-iodination.

Step-by-Step Experimental Protocol

Reagents:

- Starting Material: 1H-Pyrazole-3-acetonitrile (1.0 equiv)
- Iodinating Agent: N-Iodosuccinimide (NIS) (1.05 – 1.1 equiv)
- Solvent: Acetonitrile (MeCN) or DMF (anhydrous)
- Temperature: 0°C to Room Temperature (RT)

Procedure:

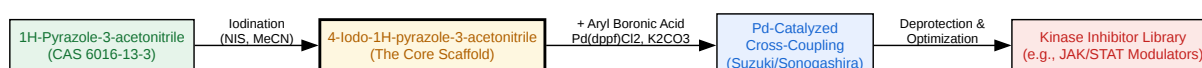
- Dissolution: Charge a reaction vessel with 1H-pyrazole-3-acetonitrile (10 mmol, 1.07 g) and dissolve in anhydrous acetonitrile (50 mL). Ensure the system is under an inert atmosphere (N₂ or Ar).
- Addition: Cool the solution to 0°C in an ice bath. Add NIS (11 mmol, 2.48 g) portion-wise over 15 minutes. Note: Slow addition prevents exotherms and controls selectivity.
- Reaction: Remove the ice bath and allow the mixture to stir at RT for 2–4 hours. Monitor reaction progress via TLC (System: 50% EtOAc/Hexanes) or LC-MS. The starting material peak should disappear, replaced by a more lipophilic product peak (M+1 = 234).
- Quench: Dilute the reaction mixture with EtOAc (100 mL) and wash with 10% aqueous sodium thiosulfate (2 x 50 mL) to remove excess iodine/oxidant.
- Workup: Wash the organic layer with saturated NaHCO₃ and brine. Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (SiO₂), eluting with a gradient of 0–40% EtOAc in Hexanes.
- Yield: Typical isolated yield is 85–92%.

Applications in Drug Discovery

The "Scaffold-Hopping" Workflow

4-Iodo-1H-pyrazole-3-acetonitrile is a gateway to diverse kinase inhibitor libraries. The iodine atom allows for the rapid attachment of aryl groups via Suzuki coupling, while the nitrile group mimics the hydrogen-bonding interactions often required for kinase selectivity (e.g., in the hinge region).

Visualized Pathway: From Precursor to Drug Candidate



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Figure 1: Synthetic workflow transforming the precursor into bioactive kinase inhibitors.

Sourcing & Supply Chain

Since "4-Iodo-1H-pyrazole-3-acetonitrile" is often a custom intermediate, procurement strategies should focus on (A) buying the precursor or (B) contracting a custom synthesis lab.

Primary Precursor Suppliers (CAS 6016-13-3)

- Enamine: Leading supplier of heterocyclic building blocks; likely has the precursor in stock.
- Combi-Blocks: Known for high-quality pyrazole derivatives.
- Sigma-Aldrich (Merck): often lists this under "Rare Chemicals" or via their building block catalog.

Custom Synthesis Providers (For the 4-Iodo Derivative)

If internal synthesis is not feasible, the following CROs are validated for pyrazole chemistry:

- Pharmablock: Specializes in unusual heterocycles.
- WuXi AppTec: Capable of kilogram-scale production.

- ChemScene: Often lists iodinated pyrazoles and can perform the iodination on demand.

Quality Control Check: When sourcing, request a ^1H -NMR and LC-MS.

- ^1H -NMR (DMSO- d_6): Look for the disappearance of the C4-H signal (typically a singlet/doublet around 6.0–6.5 ppm in the precursor) and the retention of the $-\text{CH}_2-$ signal (~3.8–4.0 ppm).

Safety & Handling (SDS Summary)

- Hazards: Irritant (Skin/Eye/Respiratory).^[1] The nitrile moiety poses a potential toxicity risk if metabolized to cyanide (though low for this stable aliphatic nitrile).
- Handling: Use a fume hood. Wear nitrile gloves and safety glasses.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Iodinated compounds can be light-sensitive; store in amber vials.
- Incompatibility: Avoid strong oxidizing agents and strong acids (which may hydrolyze the nitrile).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 77022, 4-Iodopyrazole. Retrieved from [\[Link\]](#) (General pyrazole iodination properties).
- Google Patents (2018). WO2018212534A1 - Novel compounds as autotaxin inhibitors.

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Sources

- 1. 4-碘吡唑 99% | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)

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